

physical properties of 1-(2-Fluorophenyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Fluorophenyl)piperazine

Cat. No.: B089578

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An In-depth Technical Guide on the Core Physical Properties of **1-(2-Fluorophenyl)piperazine**

Abstract

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1-(2-Fluorophenyl)piperazine**, a key intermediate in the synthesis of various neurologically active compounds.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. It includes a detailed summary of quantitative data, experimental protocols for property determination, and visualized workflows to ensure clarity and reproducibility.

Chemical and Physical Properties

1-(2-Fluorophenyl)piperazine is a substituted piperazine derivative with the molecular formula $C_{10}H_{13}FN_2$.^{[2][3]} Its fundamental properties are summarized below.

General Properties

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ FN ₂	[2][3]
Molecular Weight	180.22 g/mol , 180.23 g/mol	[2][4][5]
Appearance	White or colorless to almost white or almost colorless powder, lump, or clear liquid	[4][6]
CAS Number	1011-15-0	[2][4][5]

Quantitative Physical Properties

The following table outlines the key quantitative physical properties of **1-(2-Fluorophenyl)piperazine**. These values are critical for its handling, purification, and use in further chemical reactions.

Property	Value	Conditions	Source(s)
Melting Point	44 - 49 °C	Not specified	[4][5]
Boiling Point	93 °C	at 0.5 mmHg	[4][6]
150 °C	at 3 mmHg	[2][5][7]	
Density	1.141 g/mL	at 25 °C	[2][5][7]
Refractive Index	1.556 - 1.56	at 20 °C	[2][4][5]
pKa	8.78 ± 0.10	Predicted	[5]
Solubility	Slightly soluble in DMSO (with heating) and Methanol	Not specified	[5]

Experimental Protocols

This section details the methodologies for determining the key physical properties of **1-(2-Fluorophenyl)piperazine**.

Melting Point Determination

The melting point is a crucial indicator of a compound's purity.^[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **1-(2-Fluorophenyl)piperazine** is finely crushed using a mortar and pestle.^[9]
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 cm.^[9]
- Measurement:
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated rapidly to obtain an approximate melting range.
 - The apparatus is allowed to cool.
 - A second sample is heated slowly, at a rate of about 2 °C per minute, starting from a temperature approximately 20°C below the estimated melting point.^[10]
 - The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2) are recorded.^[9] The melting range is reported as T1-T2.

Boiling Point Determination

The boiling point is determined at a specific pressure and is a key characteristic of a volatile substance.^[11]

Apparatus:

- Thiele tube or similar heating block
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or hot plate)^[12]
- Mineral oil or paraffin oil^[13]

Procedure:

- Sample Preparation: A small amount (a few milliliters) of liquid **1-(2-Fluorophenyl)piperazine** is placed into the fusion tube.^{[12][13]}
- Apparatus Setup:
 - A capillary tube, sealed at one end, is placed inverted (open end down) into the fusion tube containing the sample.^{[11][12]}
 - The fusion tube is attached to a thermometer.
 - The assembly is placed in a Thiele tube containing mineral oil, ensuring the sample is level with the thermometer bulb.^[11]
- Measurement:
 - The apparatus is heated slowly and uniformly.^[11]
 - As the temperature rises, air trapped in the capillary tube will bubble out.

- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[11\]](#)
- The heat source is removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid begins to re-enter the capillary tube.

Density Determination

Density is the mass per unit volume of a substance.

Apparatus:

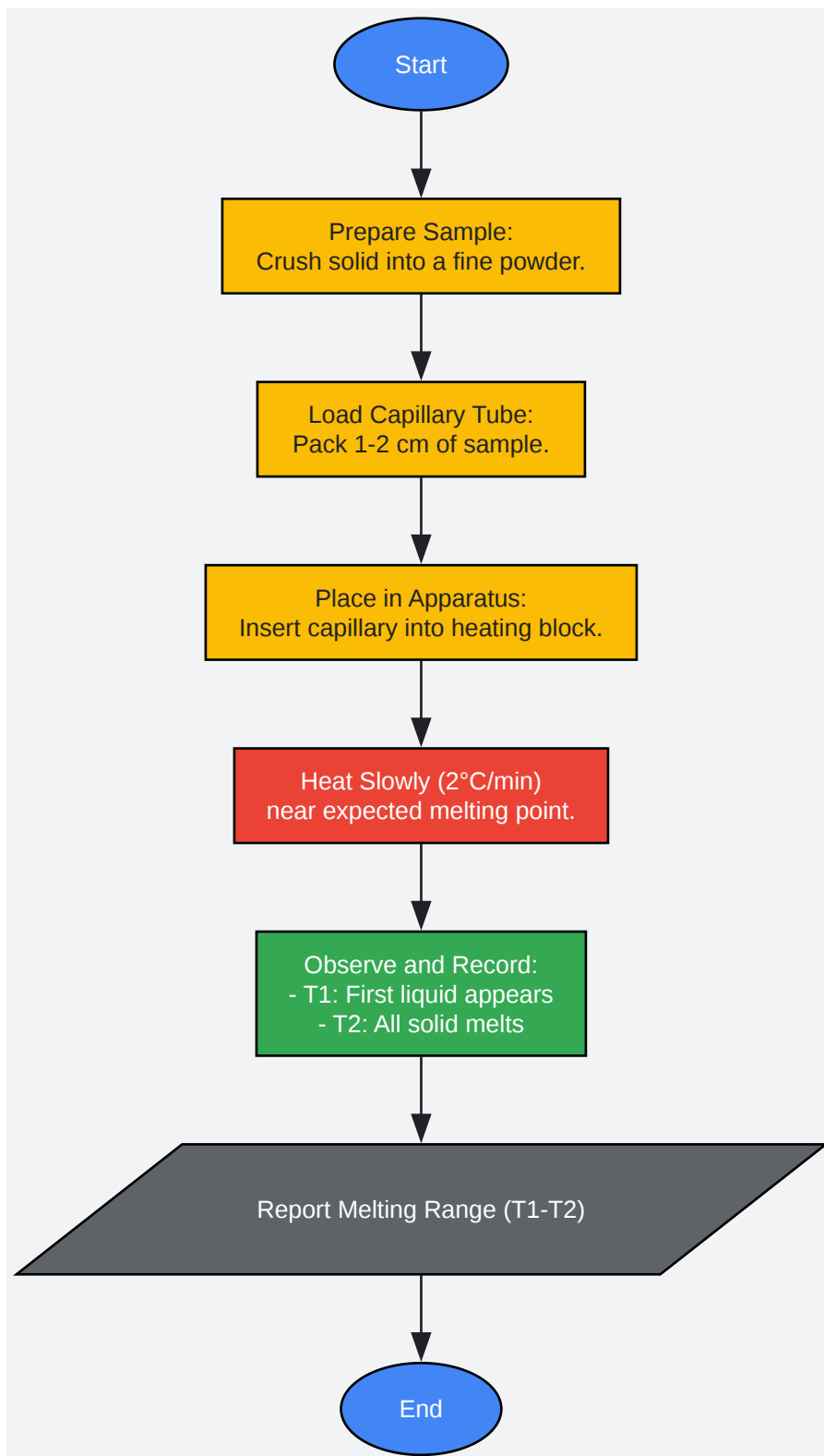
- Digital balance
- Graduated cylinder or pycnometer (density bottle)[\[14\]](#)
- Thermometer

Procedure:

- Mass Measurement: The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using a digital balance.[\[14\]](#)[\[15\]](#)
- Volume Measurement: A known volume of liquid **1-(2-Fluorophenyl)piperazine** is added to the graduated cylinder (e.g., 10 mL). For higher accuracy, a pycnometer is filled completely. [\[14\]](#) The volume is recorded.
- Combined Mass Measurement: The mass of the container with the liquid is measured.[\[14\]](#) [\[15\]](#)
- Temperature Measurement: The temperature of the liquid is recorded.[\[15\]](#)
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the combined mass. The density is then calculated using the formula: Density (ρ) = Mass (m) / Volume (V).[\[14\]](#)

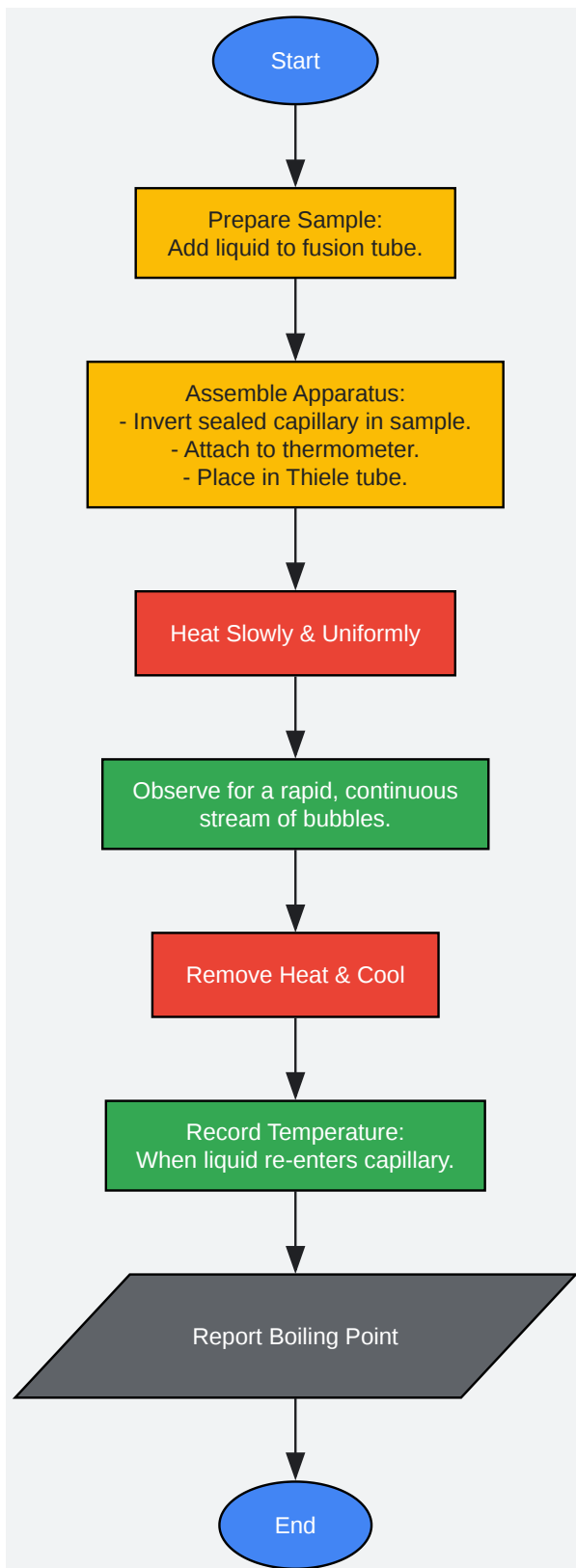
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



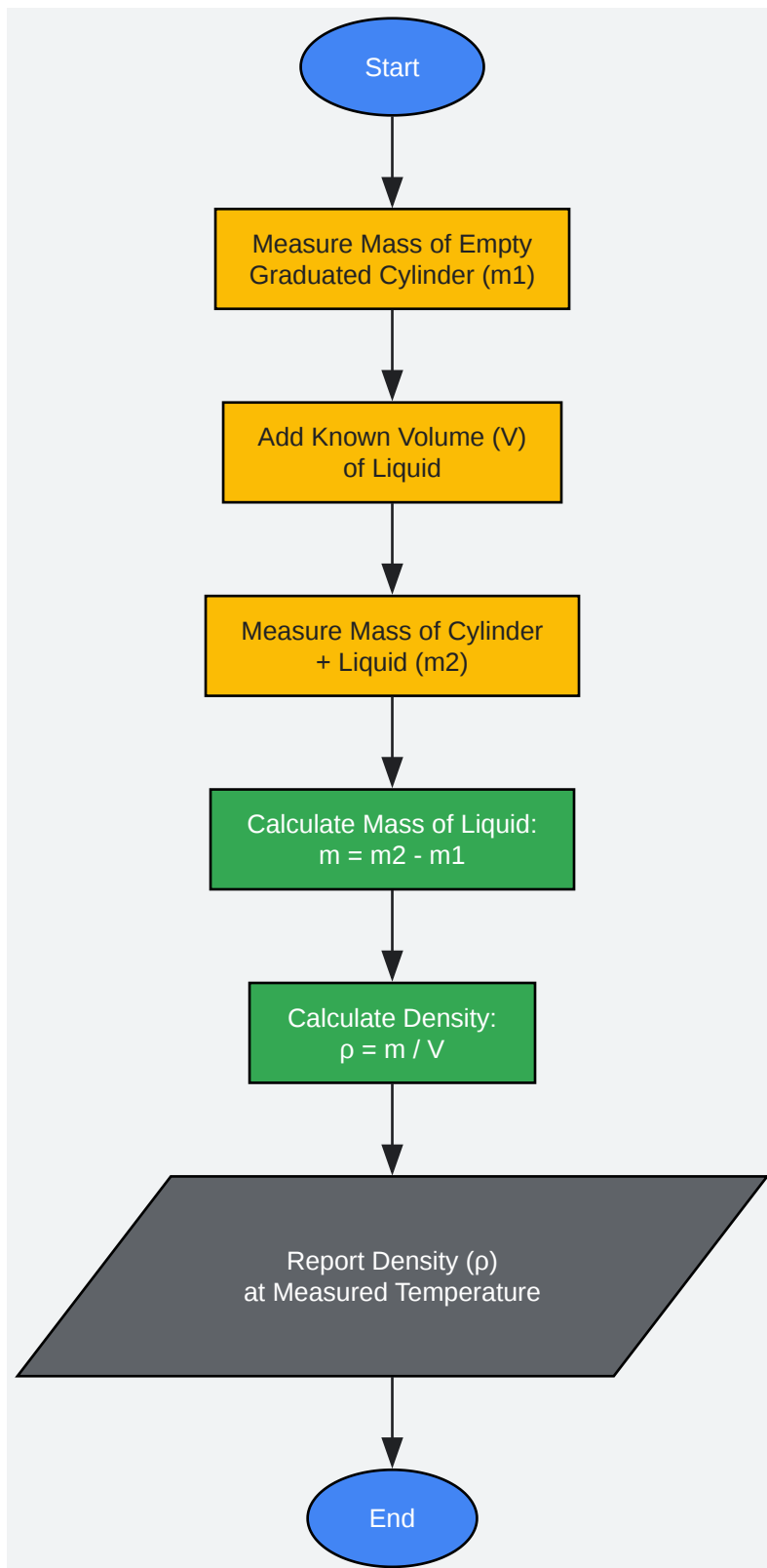
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Workflow for Melting Point Determination



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Workflow for Boiling Point Determination



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